

Introduction: The Isopropyl Pyrazole Alcohol Scaffold in Modern Research

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Compound of Interest

Compound Name: 2-(5-isopropyl-1H-pyrazol-4-yl)ethan-1-ol

Cat. No.: B13332092

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The pyrazole ring is a cornerstone in medicinal chemistry, forming the core of numerous therapeutic agents.^{[1][2]} Its derivatives are explored for a vast range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[3][4]} The incorporation of an isopropyl group and an alcohol moiety onto the pyrazole scaffold creates a class of compounds—*isopropyl pyrazole alcohols*—with unique physicochemical properties that are of significant interest to researchers and drug development professionals.^[5] These modifications can influence a molecule's solubility, metabolic stability, and target-binding affinity.

However, this structural complexity also necessitates a thorough understanding of the associated safety profile. A comprehensive evaluation of a compound's Safety Data Sheet (SDS) is the first step in ensuring safe handling and experimental execution. This guide provides an in-depth analysis of the safety considerations for *isopropyl pyrazole alcohols*. As a specific SDS for this entire class is not available, this document synthesizes data from the constituent moieties—pyrazole and isopropyl alcohol—and related derivatives like (1-Isopropyl-1H-pyrazol-4-yl)methanol.^{[6][7][8]} The objective is to provide researchers, scientists, and drug development professionals with the authoritative grounding and field-proven insights required to work with these compounds safely and effectively.

Section 1: Chemical Identification

An isopropyl pyrazole alcohol is a heterocyclic organic compound characterized by a five-membered pyrazole ring composed of three carbon atoms and two adjacent nitrogen atoms.^[9] This core structure is substituted with both an isopropyl group ($-\text{CH}(\text{CH}_3)_2$) and an alcohol group ($-\text{OH}$), often as part of a larger substituent (e.g., a hydroxymethyl group, $-\text{CH}_2\text{OH}$).

Exemplary Compound: (1-Isopropyl-1H-pyrazol-4-yl)methanol

- Molecular Formula: $\text{C}_7\text{H}_{12}\text{N}_2\text{O}$ ^[8]
- Molecular Weight: 140.18 g/mol ^[8]
- CAS Number: 1007542-22-4^[8]
- Synonyms: 1-propan-2-ylpyrazol-4-yl)methanol

Understanding the fundamental structure is crucial, as the pyrazole ring contributes to the compound's aromaticity and potential for hydrogen bonding, while the isopropyl and alcohol groups influence its flammability, solubility, and metabolic pathways.^{[10][11]}

Section 2: Hazard Identification and GHS Classification

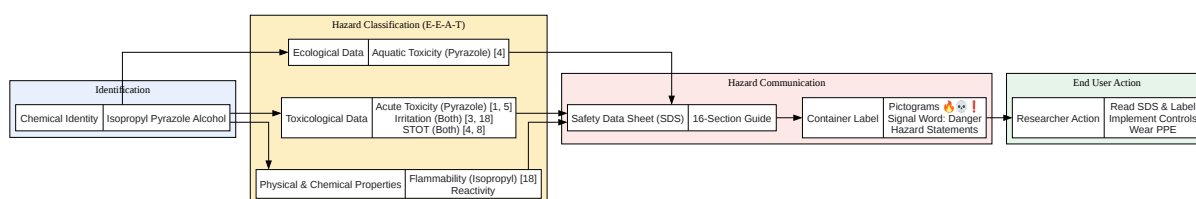
The hazard profile of an isopropyl pyrazole alcohol is a composite of the risks associated with its core components. The pyrazole moiety presents significant health hazards, while the isopropyl alcohol component primarily introduces physical hazards (flammability) and additional health risks.^{[6][12]}

Globally Harmonized System (GHS) Classification

A synthesized GHS classification, based on the hazards of pyrazole and isopropyl alcohol, would likely include the following:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Codes	Associated Hazards
Flammable Solids/Liquids		Danger	H225/H228	Highly flammable liquid and vapor or flammable solid.[12]
Acute Toxicity (Oral)		Danger	H302	Harmful if swallowed.[13]
Acute Toxicity (Dermal)		Danger	H311	Toxic in contact with skin.[13]
Skin Irritation		Warning	H315	Causes skin irritation.[14]
Serious Eye Damage	corrosion	Danger	H318/H319	Causes serious eye damage/irritation. [12][13]
STOT - Single Exposure		Warning	H335/H336	May cause respiratory irritation; May cause drowsiness or dizziness.[12][14]
STOT - Repeated Exposure	health_and_safety	Danger	H372	Causes damage to organs through prolonged or repeated exposure.[13][15]
Hazardous to Aquatic Life	পরিবেশগত ক্ষতি	(None/Warning)	H412	Harmful to aquatic life with long lasting effects.[15]

This table is a synthesized representation and specific classifications should be confirmed for individual compounds.



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Caption: GHS Hazard Identification and Communication Workflow.

Section 3: First-Aid Measures

Immediate and appropriate first aid is critical upon exposure. The dual nature of these compounds—possessing both the systemic toxicity risks of pyrazole and the irritant/CNS depressant effects of isopropanol—guides these protocols.^{[7][15]}

Experimental Protocol: Emergency First-Aid Response

- General Advice:
 - First aiders must protect themselves from exposure.^[15]
 - Move the victim from the danger zone to fresh air.

- Consult a physician immediately and show them this safety data sheet.[16]
- If Inhaled:
 - Action: Immediately move the person into fresh air.[16] If breathing is difficult or has stopped, provide artificial respiration.
 - Causality: The primary inhalation risk is from the volatile isopropyl moiety, which can cause respiratory tract irritation and central nervous system (CNS) depression.[17][18] Rapid removal to fresh air is essential to prevent further absorption and CNS effects.
- In Case of Skin Contact:
 - Action: Immediately take off all contaminated clothing.[15] Wash the affected area with soap and plenty of water.[16]
 - Causality: Pyrazole and its derivatives can be toxic upon skin contact.[13] Prompt removal of contaminated clothing and thorough washing are necessary to minimize dermal absorption.
- In Case of Eye Contact:
 - Action: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[19][20] Remove contact lenses if present and easy to do. Continue rinsing.[20] Immediately call an ophthalmologist.[15]
 - Causality: These compounds are expected to cause serious eye irritation or damage.[13] Immediate and prolonged irrigation is vital to wash away the chemical and minimize injury to the cornea.
- If Swallowed:
 - Action: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. [19] Rinse the mouth thoroughly with water.[19]
 - Causality: Ingestion is a primary route for the systemic toxicity of pyrazole, which is harmful if swallowed.[13][14] Inducing vomiting can cause aspiration of the chemical into the lungs, leading to further complications.

Section 4: Fire-Fighting Measures

The presence of the isopropyl group makes these compounds flammable.[12] Fire-fighting procedures must account for the properties of a flammable organic solid or liquid.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[16][19]
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water, as it may scatter and spread the fire.[7]
- **Specific Hazards from Combustion:** Hazardous combustion products include carbon oxides (CO, CO₂) and, critically, nitrogen oxides (NO_x) due to the pyrazole ring.[16][20]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.[15][19]

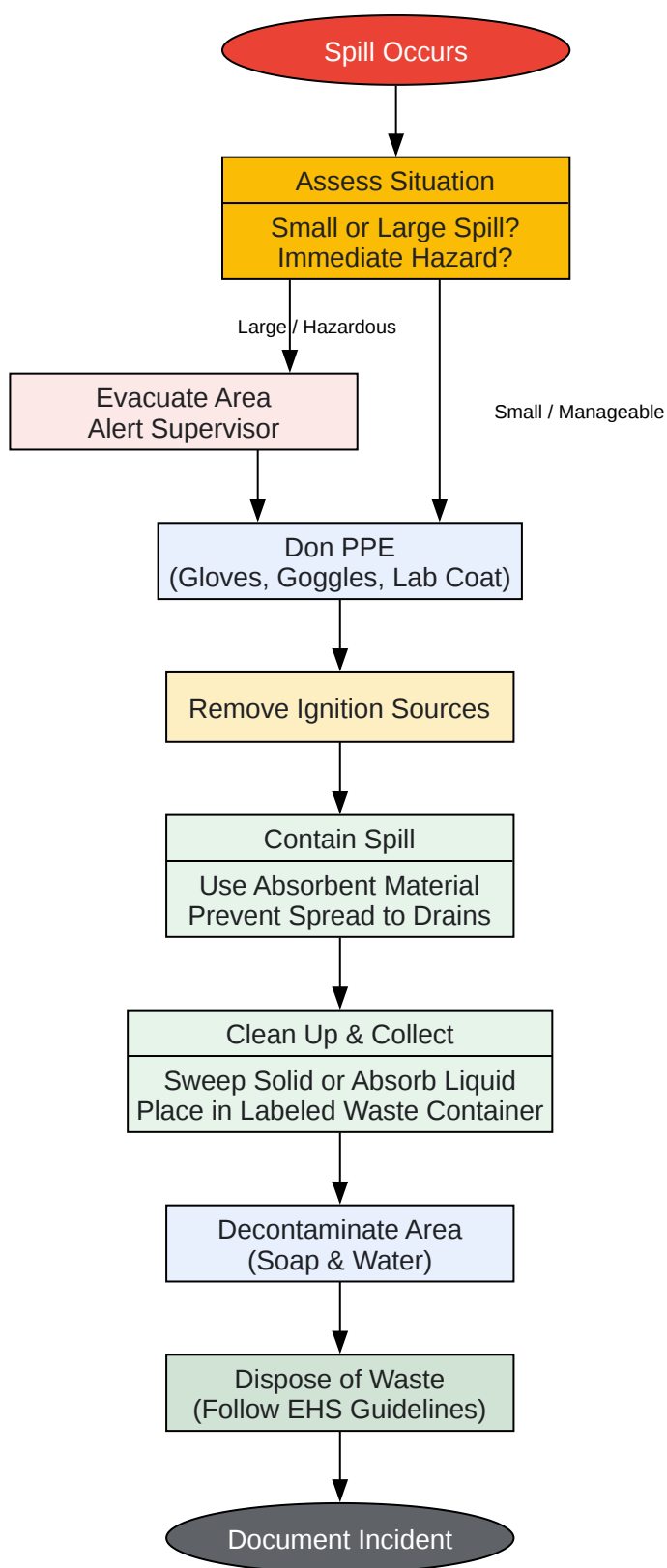
Section 5: Accidental Release Measures

A swift and safe response to a spill is essential to protect personnel and the environment.

Experimental Protocol: Spill Containment and Cleanup

- **Personal Precautions:**
 - Evacuate personnel to a safe area.[16]
 - Ensure adequate ventilation.
 - Avoid breathing vapors, mist, or gas.[19] Avoid dust formation.[16]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat. For large spills, respiratory protection may be necessary.[19]
 - Remove all sources of ignition.[6]

- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[\[16\]](#)
 - Do not let the product enter drains, surface water, or the soil.[\[15\]](#)[\[16\]](#)
- Methods for Cleanup:
 - For Solid Spills: Pick up and arrange disposal without creating dust.[\[16\]](#) Sweep up the material and shovel it into a suitable, closed, and labeled container for disposal.[\[19\]](#)
 - For Liquid Spills: Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Collect the absorbed material into a suitable, closed, and labeled container for disposal.
 - Wash the spill area with soap and water after material pickup is complete.



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Caption: Workflow for Responding to an Accidental Spill.

Section 6: Handling and Storage

Proactive safety measures during handling and storage are paramount to preventing exposure and accidents.

Precautions for Safe Handling:

- Engineering Controls: Handle only in a well-ventilated area, preferably inside a chemical fume hood.[16][19]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[16] Wash hands thoroughly after handling, before breaks, and at the end of the workday.[19] Do not eat, drink, or smoke in the work area.[6]
- Fire Prevention: Keep away from heat, sparks, and open flames.[17] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6]

Conditions for Safe Storage:

- Container: Keep the container tightly closed in a dry and cool place.[14][16]
- Environment: Store in a well-ventilated area.[6]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and acids.[20]
- Security: For highly toxic materials, store in a locked-up area accessible only to authorized personnel.[13][15]

Section 7: Exposure Controls and Personal Protection

Controlling exposure is achieved through a combination of engineering controls and appropriate personal protective equipment (PPE).

Occupational Exposure Limits (OELs): While specific OELs for isopropyl pyrazole alcohols are not established, the limits for isopropyl alcohol serve as a crucial guideline for the volatile

component.

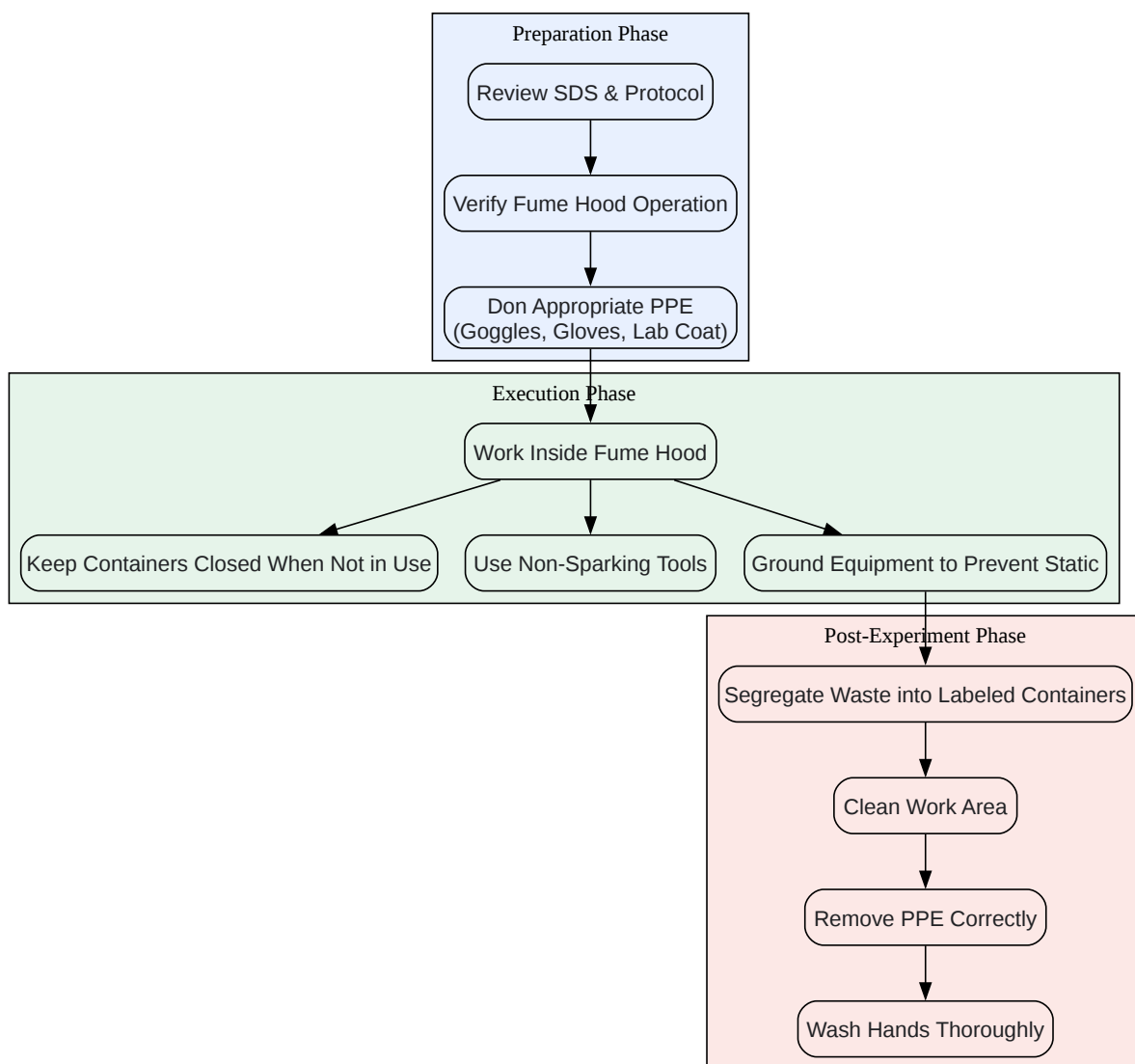
Component	Jurisdiction	Limit (8-hr TWA)	Limit (STEL)
Isopropyl Alcohol	NIOSH REL	400 ppm (980 mg/m ³)	500 ppm (1,225 mg/m ³)
(CAS 67-63-0)[21]	OSHA PEL	400 ppm (980 mg/m ³)	-
ACGIH TLV	400 ppm	500 ppm	

Engineering Controls:

- A certified chemical fume hood is the primary engineering control to minimize inhalation exposure.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[6] [19] Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[16]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[6][19] The choice of glove material should be based on breakthrough time and permeation rate for both polar solvents and heterocyclic compounds.
 - Clothing: Wear a lab coat or a chemical-resistant suit to prevent skin contact.[19]
- Respiratory Protection: If engineering controls are insufficient or for emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[19]



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